

(Bromomethyl)cyclobutane: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: (Bromomethyl)cyclobutane

Cat. No.: B093029

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(Bromomethyl)cyclobutane is a key building block in organic synthesis, particularly valued in the pharmaceutical industry for its role in the creation of complex molecules. Its unique cyclobutyl moiety offers a desirable structural motif in medicinal chemistry, contributing to the development of novel therapeutics. This technical guide provides an in-depth overview of the chemical and physical properties of **(bromomethyl)cyclobutane**, detailed experimental protocols, and its significant applications in drug development.

Core Chemical Properties

(Bromomethyl)cyclobutane is a colorless to light yellow liquid. A comprehensive summary of its key physical and chemical properties is provided in the tables below.

Physical Properties

Property	Value	Source(s)
CAS Number	17247-58-4	[1][2]
Molecular Formula	C ₅ H ₉ Br	[1][2]
Molecular Weight	149.03 g/mol	[3]
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	123-124 °C (lit.)	[3][5]
Density	1.326 g/mL at 25 °C (lit.)	[3][5]
Refractive Index	n _{20/D} 1.48 (lit.)	[3][5]
Flash Point	41 °C (105.8 °F) - closed cup	[3]
Melting Point	Not available	[6]

Spectroscopic Data

While specific spectra for **(bromomethyl)cyclobutane** are not readily available in public databases, typical spectral characteristics can be inferred from related structures.

Spectroscopy	Expected Features
¹ H NMR	Signals corresponding to the cyclobutyl ring protons and the bromomethyl protons. The CH ₂ Br protons would likely appear as a doublet.
¹³ C NMR	Resonances for the carbon atoms of the cyclobutyl ring and the bromomethyl carbon. The carbon attached to the bromine would be shifted downfield.
FT-IR	Characteristic C-H stretching and bending vibrations for the cyclobutane ring, and a prominent C-Br stretching band.

Reactivity and Stability

(Bromomethyl)cyclobutane is a reactive compound, primarily due to the presence of the bromo-methyl group, which is a good leaving group in nucleophilic substitution reactions. It is known to react with various nucleophiles, making it a versatile reagent for introducing the cyclobutylmethyl group into molecules.[7]

The compound is a flammable liquid and should be stored in a cool, well-ventilated area away from sources of ignition.[8][9] It is generally stable under normal storage conditions but is incompatible with strong oxidizing agents and strong bases.[8]

Experimental Protocols

Synthesis of (Bromomethyl)cyclobutane

A common method for the synthesis of **(bromomethyl)cyclobutane** involves the bromination of cyclobutylmethanol. A representative experimental protocol is as follows:

Materials:

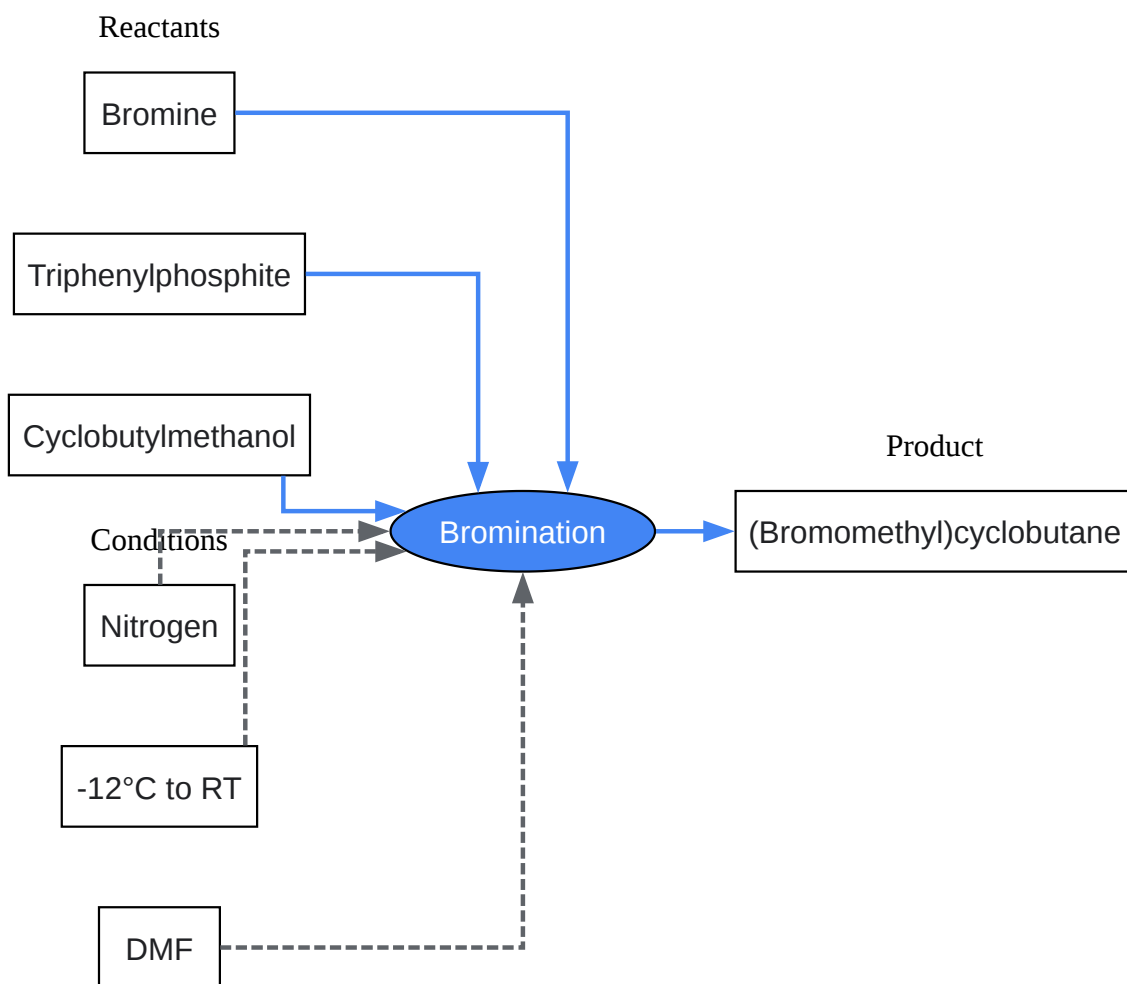
- Cyclobutylmethanol
- Triphenylphosphite
- Bromine
- N,N-Dimethylformamide (DMF)
- Nitrogen gas

Procedure:

- In a clean, dry reactor equipped with a stirrer and under a nitrogen atmosphere, charge N,N-dimethylformamide (DMF).
- Add triphenylphosphite to the reactor.
- Introduce bromine while maintaining the temperature below 12°C.
- Adjust the reactor temperature to -12°C.

- Slowly add cyclobutylmethanol, ensuring the temperature does not exceed -5°C.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature.
- The final product is obtained after distillation and washing.

A yield of approximately 78% with a purity of over 98% can be expected.



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Synthesis of **(Bromomethyl)cyclobutane**.

Purification

Purification of **(bromomethyl)cyclobutane** is typically achieved through distillation. The crude product obtained from the synthesis is washed, and then subjected to fractional distillation to yield the pure compound.

Analysis by Gas Chromatography (GC)

The purity of **(bromomethyl)cyclobutane** is commonly determined by gas chromatography.

Typical GC Parameters:

- Column: A non-polar or medium-polarity capillary column (e.g., DB-5 or equivalent).
- Injector Temperature: 250 °C
- Detector (FID) Temperature: 280 °C
- Oven Program: Start at a suitable initial temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 200 °C).
- Carrier Gas: Helium or Nitrogen.

The retention time of **(bromomethyl)cyclobutane** will be specific to the column and conditions used. The percentage purity is calculated from the peak area of the product relative to the total area of all peaks in the chromatogram.

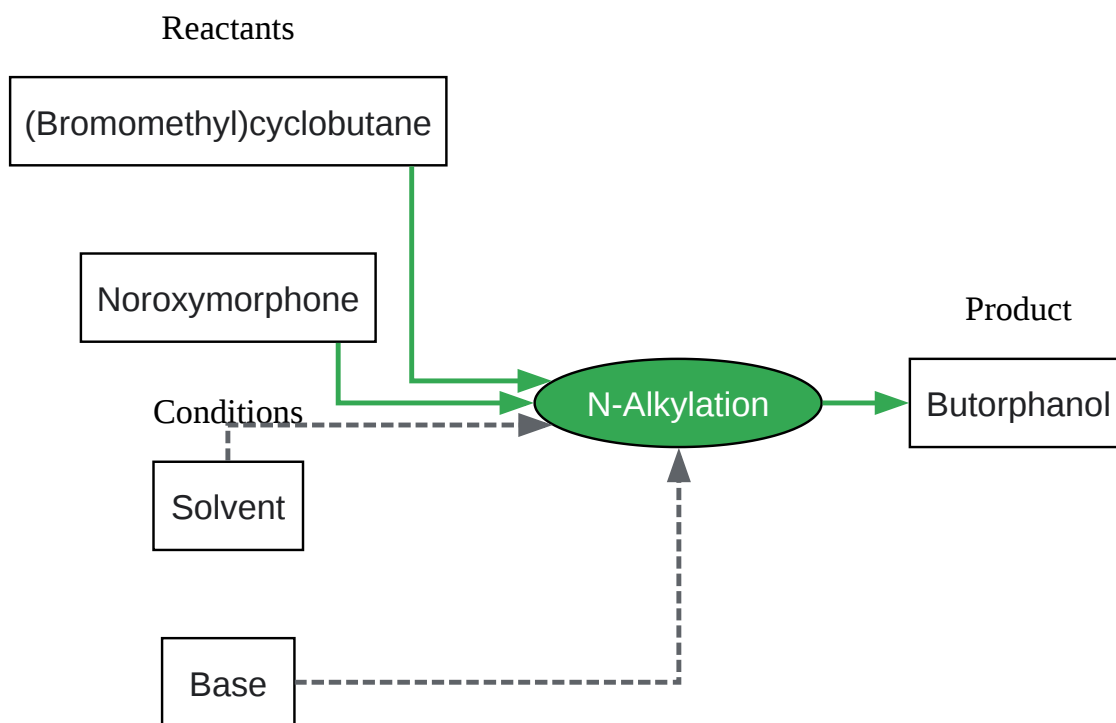
Applications in Drug Development

(Bromomethyl)cyclobutane is a crucial intermediate in the synthesis of several pharmaceutical compounds. Its cyclobutylmethyl moiety is a key structural feature in various active pharmaceutical ingredients (APIs).

Synthesis of Butorphanol

Butorphanol is a morphinan-type synthetic opioid analgesic. The synthesis involves the alkylation of a nor-morphinan precursor with **(bromomethyl)cyclobutane** to introduce the N-

cyclobutylmethyl group, which is essential for its pharmacological activity.[5]



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Synthesis of Butorphanol.

Synthesis of Nalbuphine

Nalbuphine is another opioid agonist-antagonist analgesic. Similar to butorphanol, the synthesis of nalbuphine involves the introduction of a cyclobutylmethyl group onto the nitrogen atom of a precursor molecule, noroxymorphone, using **(bromomethyl)cyclobutane**. [10][11][12]

The incorporation of the cyclobutylmethyl group in these and other drug candidates highlights the importance of **(bromomethyl)cyclobutane** as a versatile building block in medicinal chemistry, enabling the synthesis of compounds with unique pharmacological profiles.

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